Spectroscopic Profile of 2-Methoxy-3,5-dinitropyridine: A Technical Guide

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Compound of Interest

Compound Name:	*2-Methoxy-3,5-dinitropyridine*
CAS No.:	*18617-40-8*
Cat. No.:	*B098874*

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **2-Methoxy-3,5-dinitropyridine** ($C_6H_5N_3O_5$), a key heterocyclic compound with applications in medicinal chemistry and materials science. Aimed at researchers, scientists, and professionals in drug development, this document offers an in-depth examination of the ^1H NMR, ^{13}C NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) data for this molecule. The guide details field-proven experimental protocols for data acquisition and provides an expert interpretation of the spectral features, grounded in the electronic effects of the methoxy and dinitropyridine moieties. The causality behind spectral characteristics is explained to provide a deeper understanding of the molecule's structure and reactivity. All data is presented in a clear, accessible format, including summary tables and illustrative diagrams, and is supported by authoritative references to ensure scientific integrity.

Introduction

2-Methoxy-3,5-dinitropyridine is a substituted pyridine derivative whose utility in organic synthesis and potential as a scaffold in drug discovery necessitates a thorough understanding

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of its structural and electronic properties. The strategic placement of an electron-donating methoxy group and two strongly electron-withdrawing nitro groups on the pyridine ring creates a unique electronic environment. This arrangement significantly influences the molecule's chemical reactivity, intermolecular interactions, and, consequently, its spectroscopic signature.

Accurate interpretation of its spectroscopic data is paramount for confirming its identity, assessing purity, and predicting its behavior in chemical reactions. This guide serves as a centralized resource for the spectroscopic characterization of **2-Methoxy-3,5-dinitropyridine**, presenting a logical narrative that flows from data acquisition to in-depth analysis.

Molecular Structure and Conformation

The molecular structure of **2-Methoxy-3,5-dinitropyridine** has been determined by X-ray crystallography. The pyridine ring is essentially planar. A key conformational feature is the orientation of the methoxy group, which is positioned syn to the ring nitrogen (N1) to minimize steric repulsion with the adjacent 3-nitro group[1]. The 3-nitro group is twisted out of the mean plane of the pyridine ring to a greater extent than the 5-nitro group, a result of the steric hindrance from the neighboring methoxy group[1]. These structural nuances are critical for interpreting the NMR spectra, as they influence the local electronic environments of the protons and carbon atoms.

Caption: Molecular structure of **2-Methoxy-3,5-dinitropyridine** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **2-Methoxy-3,5-dinitropyridine**, both ^{1}H and ^{13}C NMR provide definitive information about the substitution pattern and electronic environment of the pyridine ring.

Experimental Protocol: NMR Spectroscopy

The following protocol outlines a standard procedure for acquiring high-quality NMR spectra of **2-Methoxy-3,5-dinitropyridine**.

- Sample Preparation:
  - Accurately weigh 10-20 mg of high-purity **2-Methoxy-3,5-dinitropyridine**.

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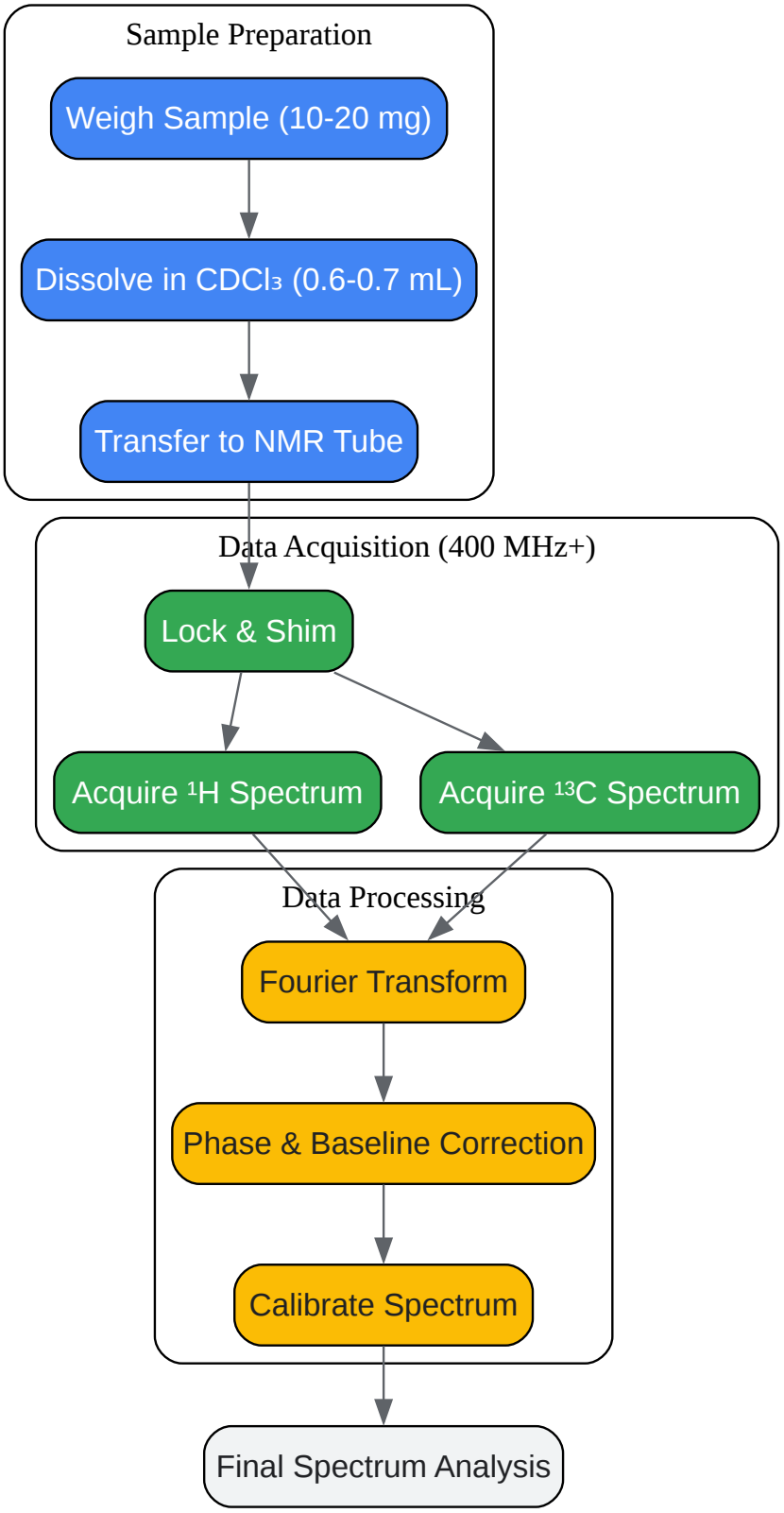
- Dissolve the sample in approximately 0.6-0.7 mL of deuterated chloroform ($CDCl_3$). $CDCl_3$ is a suitable solvent as it readily dissolves the compound and its residual proton signal is well-separated from the analyte signals.
- Transfer the solution to a 5 mm NMR tube.

- Instrument Setup:
  - Use a 400 MHz (or higher) NMR spectrometer.
  - Lock the spectrometer on the deuterium signal of the $CDCl_3$ solvent.
  - Shim the magnetic field to optimize homogeneity, aiming for sharp, symmetrical peaks.
- ^{1}H NMR Acquisition:
  - Pulse Program: Standard single-pulse experiment.
  - Spectral Width: ~12 ppm, centered around 6 ppm.
  - Acquisition Time: 3-4 seconds.
  - Relaxation Delay: 2-5 seconds.
  - Number of Scans: 16-64 scans.
- ^{13}C NMR Acquisition:
  - Pulse Program: Proton-decoupled single-pulse experiment.
  - Spectral Width: ~200 ppm, centered around 100 ppm.
  - Acquisition Time: 1-2 seconds.
  - Relaxation Delay: 2-5 seconds.
  - Number of Scans: 1024-4096 scans, to achieve adequate signal-to-noise for the less sensitive ^{13}C nucleus.

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- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decays (FIDs).
  - Phase and baseline correct the spectra.
  - Calibrate the chemical shift scale using the residual solvent peak of $CDCl_3$ (δ = 7.26 ppm for ^1H) or tetramethylsilane (TMS) as an internal standard (δ = 0.00 ppm).

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Caption: Standard workflow for NMR spectral analysis.

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^{1}H NMR Spectral Data

The ^{1}H NMR spectrum of **2-Methoxy-3,5-dinitropyridine** is characterized by three distinct signals in the aromatic and alkoxy regions. The data, recorded in $CDCl_3$, is summarized below[1].

Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H6	~9.1	Doublet	~3.0	1H
H4	~8.8	Doublet	~3.0	1H
-OCH_3	~4.2	Singlet	-	3H

Interpretation:

- Aromatic Protons (H4, H6): The two protons on the pyridine ring, H4 and H6, appear as doublets at highly downfield chemical shifts (~8.8 and ~9.1 ppm, respectively). This significant deshielding is a direct consequence of the powerful electron-withdrawing nature of the two nitro groups, which reduce the electron density at the ortho and para positions. The signals are coupled to each other, resulting in a doublet for each proton with a small meta-coupling constant (J ≈ 3.0 Hz).
- Methoxy Protons (-OCH_3): The three protons of the methoxy group appear as a sharp singlet at approximately 4.2 ppm. This chemical shift is typical for a methoxy group attached to an aromatic ring. The absence of coupling confirms that there are no adjacent protons.

^{13}C NMR Spectral Data

The proton-decoupled ^{13}C NMR spectrum provides information on the carbon skeleton. The spectrum of **2-Methoxy-3,5-dinitropyridine** in $CDCl_3$ shows six distinct signals corresponding to the six carbon atoms in the molecule[1].

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C2	~160
C4	~145
C6	~140
C3	~135
C5	~133
-OCH_3	~55

Interpretation:

- C2 Carbon: The carbon atom directly attached to the electron-donating methoxy group and the ring nitrogen (C2) is expected to be significantly deshielded, appearing at the lowest field (~160 ppm).
- Carbons Attached to Nitro Groups (C3, C5): The carbons bearing the nitro groups (C3 and C5) are also strongly deshielded due to the powerful inductive and resonance electron-withdrawing effects of the -NO_2 substituents. They are expected in the ~133-135 ppm region.
- Aromatic CH Carbons (C4, C6): The carbons bonded to hydrogen (C4 and C6) are found downfield, consistent with their positions on an electron-deficient aromatic ring.
- Methoxy Carbon (-OCH_3): The carbon of the methoxy group appears at the highest field (~55 ppm), which is a characteristic chemical shift for methoxy carbons attached to an aromatic system.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Experimental Protocol: FTIR Spectroscopy

- Technique: Attenuated Total Reflectance (ATR) is a common and convenient method. Alternatively, a KBr pellet or a melt on a capillary cell can be used. The data available was

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obtained from a capillary cell melt[2].

- Instrument: A Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Acquire a background spectrum of the empty ATR crystal or KBr plate.
  - Place a small amount of the solid sample onto the crystal or prepare a KBr pellet.
  - Acquire the sample spectrum over a range of 4000-400 cm^{-1}.
  - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The sample spectrum is ratioed against the background spectrum to produce the final transmittance or absorbance spectrum.

IR Spectral Data

The IR spectrum of **2-Methoxy-3,5-dinitropyridine** shows characteristic absorption bands corresponding to its functional groups.

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Wavenumber (cm^{-1})	Vibration Type	Intensity
~3100-3000	C-H aromatic stretching	Medium
~2950-2850	C-H aliphatic stretching (-OCH_3)	Medium
~1600-1580	C=C and C=N ring stretching	Medium
~1530	N-O asymmetric stretching (-NO_2) **	Strong
~1350	N-O symmetric stretching (-NO_2) **	Strong
~1250	C-O-C asymmetric stretching (aryl ether)	Strong
~1020	C-O-C symmetric stretching (aryl ether)	Medium
~830	C-H out-of-plane bending	Strong

Interpretation:

The most diagnostic peaks in the IR spectrum are the strong absorptions for the nitro group.

- Nitro Group (-NO_2): The presence of two strong and distinct bands at approximately 1530 cm^{-1} (asymmetric stretch) and 1350 cm^{-1} (symmetric stretch) is definitive evidence for the nitro functional groups. The position of these bands is characteristic of nitro groups attached to an aromatic ring.

- Aryl Ether (C-O-C): A strong band around 1250 cm^{-1} is attributed to the asymmetric C-O-C stretching of the methoxy group attached to the pyridine ring.

- Aromatic Ring: Absorptions in the 1600-1450 cm^{-1} region correspond to the C=C and C=N stretching vibrations within the pyridine ring. The C-H stretching of the aromatic protons is observed just above 3000 cm^{-1}.

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- Aliphatic C-H: The C-H stretching vibrations of the methyl group (-OCH_3) are seen just below 3000 cm^{-1}.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in structural elucidation.

Experimental Protocol: GC-MS

- Technique: Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI).
- Sample Introduction: A dilute solution of the compound in a volatile solvent (e.g., dichloromethane or ethyl acetate) is injected into the GC.
- GC Separation: The sample is vaporized and passes through a capillary column (e.g., DB-5) to separate it from any impurities.
- Ionization: As the compound elutes from the GC column, it enters the ion source of the mass spectrometer and is bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- Detection: The abundance of each ion is measured, generating a mass spectrum.

Mass Spectral Data

The electron ionization mass spectrum of **2-Methoxy-3,5-dinitropyridine** (Molecular Weight: 199.12 g/mol) exhibits a characteristic fragmentation pattern.

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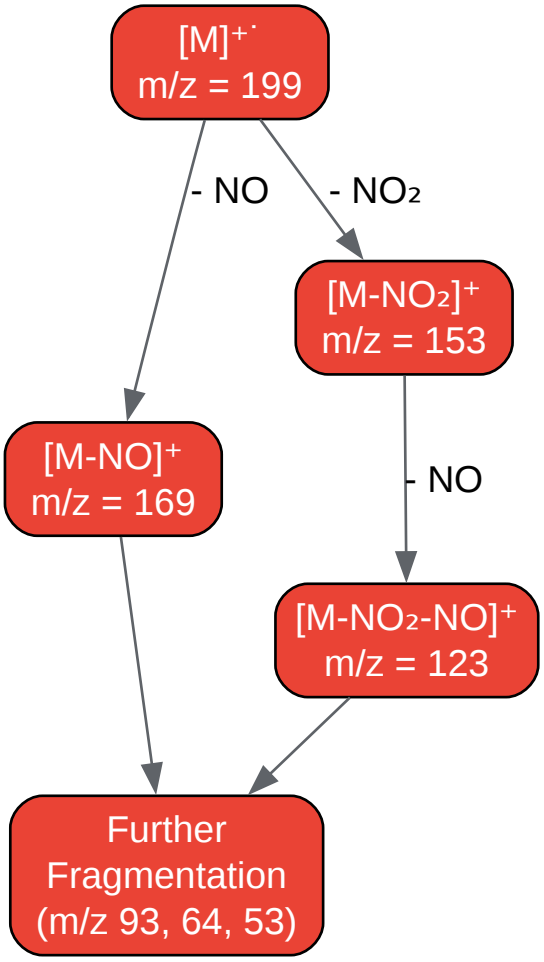
m/z	Proposed Fragment Ion	Interpretation
199	$[C_6H_5N_3O_5]^{+\cdot}$	Molecular Ion ($M^{+\cdot}$)
169	$[M - NO]^+$	Loss of nitric oxide
153	$[M - NO_2]^+$	Loss of a nitro group
139	$[M - NO - OCH_3]^+$ or $[M - NO_2 - O]^+$	Subsequent fragmentation
123	$[M - NO_2 - NO]^+$	Loss of both nitro and nitric oxide moieties
93	$[C_5H_3N_2O]^+$	Further fragmentation of the ring
64	$[C_4H_2N]^+$	Pyridine ring fragment
53	$[C_3H_3N]^+$	Smaller ring fragment

Interpretation of Fragmentation:

The fragmentation of nitroaromatic compounds under EI conditions is often complex. For **2-Methoxy-3,5-dinitropyridine**, the following pathways are plausible:

- Loss of NO and NO_2: Common fragmentation pathways for nitroaromatics involve the loss of nitric oxide (NO, 30 Da) and nitrogen dioxide (NO_2, 46 Da). The peak at m/z 169 is prominent, suggesting the loss of NO is a favorable process[2].
- Loss of Methoxy Group: Cleavage of the C-O bond can lead to the loss of a methoxy radical ($\cdot OCH_3$, 31 Da) or formaldehyde (CH_2O, 30 Da) via rearrangement.
- Ring Fragmentation: Subsequent losses of small neutral molecules like CO, HCN, and further fragmentation of the pyridine ring lead to the smaller m/z ions observed in the spectrum.

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Caption: Plausible fragmentation pathways for **2-Methoxy-3,5-dinitropyridine** in EI-MS.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive and self-validating profile of **2-Methoxy-3,5-dinitropyridine**. The ^{1}H and ^{13}C NMR spectra confirm the substitution pattern on the pyridine ring and reveal the strong deshielding effects of the nitro groups. Infrared spectroscopy provides definitive evidence for the presence of the key nitro and aryl ether functional groups. Mass spectrometry confirms the molecular weight and illustrates characteristic fragmentation pathways involving the loss of nitro and methoxy-related fragments. This collection of data and expert interpretation serves as a valuable resource for scientists and researchers, enabling confident identification, quality assessment, and a deeper understanding of the chemical properties of this important molecule.

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